

Sulfur Tetrachloride: A Versatile Precursor for Inorganic Synthesis

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Compound of Interest

Compound Name: Sulfur tetrachloride

Cat. No.: B084817

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Abstract: **Sulfur tetrachloride** (SCl_4) is a highly reactive and unstable inorganic compound that serves as a valuable precursor in various inorganic syntheses. Its utility stems from its ability to act as a source of sulfur in the +4 oxidation state and as a chlorinating agent. This document provides detailed application notes and experimental protocols for the use of **sulfur tetrachloride** in the synthesis of key inorganic compounds, including trichlorosulfonium salts and tetrasulfur tetranitride.

Introduction to Sulfur Tetrachloride Chemistry

Sulfur tetrachloride is a pale yellow, crystalline solid that is thermally unstable above -30°C , at which point it decomposes into sulfur dichloride (SCl_2) and chlorine (Cl_2) gas.^[1] It is typically generated in situ from the reaction of sulfur dichloride with chlorine at low temperatures (193 K).^[1]

In the solid state, SCl_4 is believed to exist as an ionic salt, trichlorosulfonium chloride ($[\text{SCl}_3]^+[\text{Cl}]^-$).^[1] This ionic nature is a key aspect of its reactivity, particularly in the formation of stable trichlorosulfonium salts with various Lewis acids. SCl_4 is also highly susceptible to hydrolysis, reacting readily with water to form thionyl chloride (SOCl_2) and hydrogen chloride (HCl).^[1] This reactivity, while challenging to control, can be harnessed for synthetic purposes.

Application: Synthesis of Trichlorosulfonium Salts

A significant application of **sulfur tetrachloride** is in the synthesis of stable trichlorosulfonium salts of the general formula $[\text{SCl}_3]^+[\text{MCl}_n]^-$, where M is a Lewis acidic metal and $[\text{MCl}_n]^-$ is a complex anion. These salts are considerably more thermally stable than SCl_4 itself, making them easier to handle and utilize in subsequent reactions.

Synthesis of Trichlorosulfonium Tetrachloroaluminate(III) ($[\text{SCl}_3]^+[\text{AlCl}_4]^-$)

Trichlorosulfonium tetrachloroaluminate is a well-characterized salt that demonstrates the stabilization of the $[\text{SCl}_3]^+$ cation.

Reaction Workflow:

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References

- 1. web.vscht.cz [web.vscht.cz]
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